Application Notes and Protocols for Studying Cardiovascular Function with Pico145

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *Pico145*

Cat. No.: *B8069070*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pico145 is a potent and highly selective small-molecule inhibitor of the Transient Receptor Potential Canonical (TRPC) 1, 4, and 5 channels.[1][2] These non-selective cation channels are implicated in the pathophysiology of various cardiovascular diseases, including cardiac hypertrophy and vascular remodeling.[2][3] **Pico145** offers a valuable pharmacological tool for investigating the role of TRPC1/4/5 channels in cardiovascular function and for exploring their potential as therapeutic targets.[4] These application notes provide detailed protocols for utilizing **Pico145** in key in vitro and in vivo cardiovascular research models.

Mechanism of Action

Pico145 exerts its inhibitory effects by blocking Ca2+ and Na+ influx through TRPC1/4/5 channels.[5] These channels are key components of cellular signaling pathways initiated by G-protein coupled receptors (GPCRs) and phospholipase C (PLC).[1][6] By inhibiting TRPC1/4/5, **Pico145** can modulate downstream signaling cascades, such as the calcineurin-nuclear factor of activated T cells (NFAT) pathway, which is critically involved in the development of cardiac hypertrophy.[3][6]

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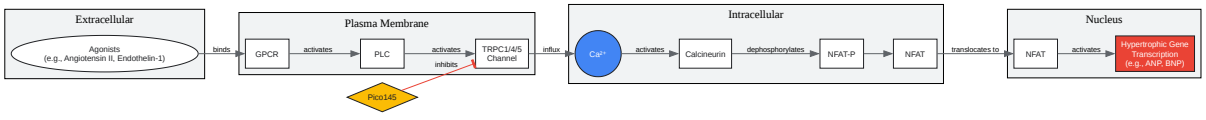
Data Presentation

Pico145 Inhibitory Potency (IC50)

TRPC Channel Subtype	Activation Method	IC50 Value	Reference
TRPC4 (homomeric)	(-)-Englerin A	349 pM	[3]
TRPC5 (homomeric)	(-)-Englerin A	1.3 nM	[3]
TRPC4-TRPC1 (heteromeric)	(-)-Englerin A	33 pM	[3]
TRPC5-TRPC1 (heteromeric)	(-)-Englerin A	199 pM	[3]
Endogenous TRPC1:C4 (A498 cells)	(-)-Englerin A	49 pM	[3]
TRPC4-TRPC1	Sphingosine-1-phosphate (S1P)	11 pM	[7]

Signaling Pathways

TRPC1/4/5 Signaling in Cardiomyocytes



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Caption: **Pico145** inhibits TRPC1/4/5-mediated Ca^{2+} influx, blocking hypertrophic signaling.

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Experimental Protocols

In Vitro: Assessment of **Pico145** on Cardiomyocyte Hypertrophy

This protocol describes the use of **Pico145** to inhibit agonist-induced hypertrophy in neonatal rat ventricular myocytes (NRVMs).

Materials:

- Neonatal rat ventricular myocytes (NRVMs)
- Culture medium (e.g., DMEM supplemented with 10% FBS)
- **Pico145** (dissolved in DMSO)
- Hypertrophic agonist (e.g., Angiotensin II or Endothelin-1)
- Phosphate-buffered saline (PBS)
- Fixative (e.g., 4% paraformaldehyde)
- Permeabilization solution (e.g., 0.1% Triton X-100 in PBS)
- Blocking solution (e.g., 5% BSA in PBS)
- Primary antibody against α-actinin
- Fluorescently labeled secondary antibody
- DAPI stain
- Fluorescence microscope

Procedure:

- Cell Culture: Plate NRVMs on collagen-coated coverslips in 24-well plates and culture until they are synchronously beating.

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- Serum Starvation: To reduce basal signaling, starve the cells in serum-free medium for 24 hours prior to treatment.
- **Pico145** Pre-treatment: Pre-incubate the cells with desired concentrations of **Pico145** (e.g., 1 pM to 10 nM) or vehicle (DMSO) for 30 minutes.
- Hypertrophic Stimulation: Add the hypertrophic agonist (e.g., 1 µM Angiotensin II) to the wells and incubate for 48 hours.
- Immunostaining:
  - Wash the cells with PBS and fix with 4% paraformaldehyde for 15 minutes.
  - Permeabilize the cells with 0.1% Triton X-100 for 10 minutes.
  - Block non-specific binding with 5% BSA for 1 hour.
  - Incubate with primary antibody against α-actinin overnight at 4°C.
  - Wash with PBS and incubate with a fluorescently labeled secondary antibody for 1 hour at room temperature.
  - Counterstain with DAPI to visualize nuclei.
- Image Analysis: Acquire images using a fluorescence microscope. Measure the cell surface area of at least 100 cells per condition using image analysis software (e.g., ImageJ).
- Data Analysis: Compare the cell surface area of agonist-treated cells with and without **Pico145** pre-treatment. A significant reduction in cell size in the **Pico145**-treated group indicates inhibition of hypertrophy.

In Vitro: Vascular Reactivity Assessment using Wire Myography

This protocol details the use of **Pico145** to assess its effect on the contractility of isolated arterial rings.

Materials:

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- Aortic rings from rats or mice
- Krebs-Henseleit solution
- Wire myograph system
- Phenylephrine (vasoconstrictor)
- **Pico145** (dissolved in DMSO)
- 95% O_2 / 5% CO_2 gas mixture

Procedure:

- Tissue Preparation: Isolate the thoracic aorta and cut into 2-3 mm rings.
- Mounting: Mount the aortic rings in a wire myograph chamber filled with Krebs-Henseleit solution, maintained at 37°C and continuously bubbled with 95% O_2 / 5% CO_2.
- Equilibration and Viability Check:
  - Allow the rings to equilibrate for 60-90 minutes under a resting tension of 1.5-2 g.
  - Check the viability of the rings by inducing contraction with a high potassium solution (e.g., 60 mM KCl).
  - Assess endothelium integrity by pre-contracting with phenylephrine (1 µM) and then inducing relaxation with acetylcholine (10 µM).
- **Pico145** Incubation: After washing out the test solutions, incubate the rings with **Pico145** (e.g., 10 pM to 100 nM) or vehicle for 30 minutes.
- Concentration-Response Curve: Generate a cumulative concentration-response curve for phenylephrine (e.g., 1 nM to 10 µM) in the presence and absence of **Pico145**.
- Data Analysis: Compare the concentration-response curves. A rightward shift in the curve and a decrease in the maximum contraction in the **Pico145**-treated group suggest an inhibitory effect on vasoconstriction.

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In Vivo: Murine Model of Pressure-Overload Cardiac Hypertrophy (Transverse Aortic Constriction - TAC)

This protocol describes the application of **Pico145** in a surgical mouse model of cardiac hypertrophy.

Materials:

- Male C57BL/6 mice (8-10 weeks old)
- Anesthesia (e.g., isoflurane)
- Surgical instruments for thoracotomy
- Suture (7-0 silk)
- **Pico145** (formulated for in vivo administration)
- Echocardiography system
- Materials for tissue harvesting and analysis (e.g., RNA/protein extraction, histology)

Procedure:

- Animal Model: Induce pressure-overload cardiac hypertrophy by performing transverse aortic constriction (TAC) surgery. A sham operation (thoracotomy without aortic constriction) should be performed on a control group.
- **Pico145** Administration:
  - Due to its oral bioavailability, **Pico145** can be administered via oral gavage.
  - Begin treatment with **Pico145** (e.g., 1-10 mg/kg/day) or vehicle one day before or immediately after TAC surgery and continue for the duration of the study (e.g., 4 weeks).
- Echocardiographic Assessment: Perform echocardiography at baseline and at weekly intervals to assess cardiac function and dimensions (e.g., left ventricular wall thickness, ejection fraction).

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- Endpoint Analysis (after 4 weeks):
  - Euthanize the mice and harvest the hearts.
  - Measure heart weight to body weight ratio.
  - Perform histological analysis (e.g., H&E and Masson's trichrome staining) to assess cardiomyocyte size and fibrosis.
  - Conduct molecular analysis (e.g., qRT-PCR or Western blot) to measure the expression of hypertrophic markers such as Atrial Natriuretic Peptide (ANP) and Brain Natriuretic Peptide (BNP).[8][9]
- Data Analysis: Compare the cardiac parameters, histological findings, and molecular markers between the vehicle-treated and **Pico145**-treated TAC groups. A reduction in the heart weight to body weight ratio, cardiomyocyte size, fibrosis, and hypertrophic marker expression in the **Pico145**-treated group would indicate a protective effect against cardiac hypertrophy.

Experimental Workflows

In Vitro Cardiomyocyte Hypertrophy Assay Workflow

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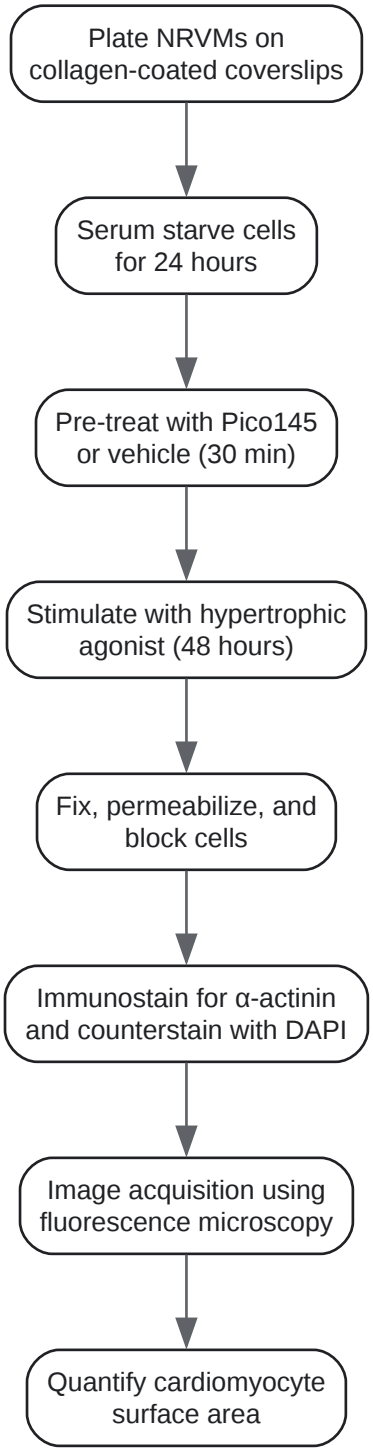

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Caption: Workflow for assessing **Pico145**'s effect on in vitro cardiomyocyte hypertrophy.

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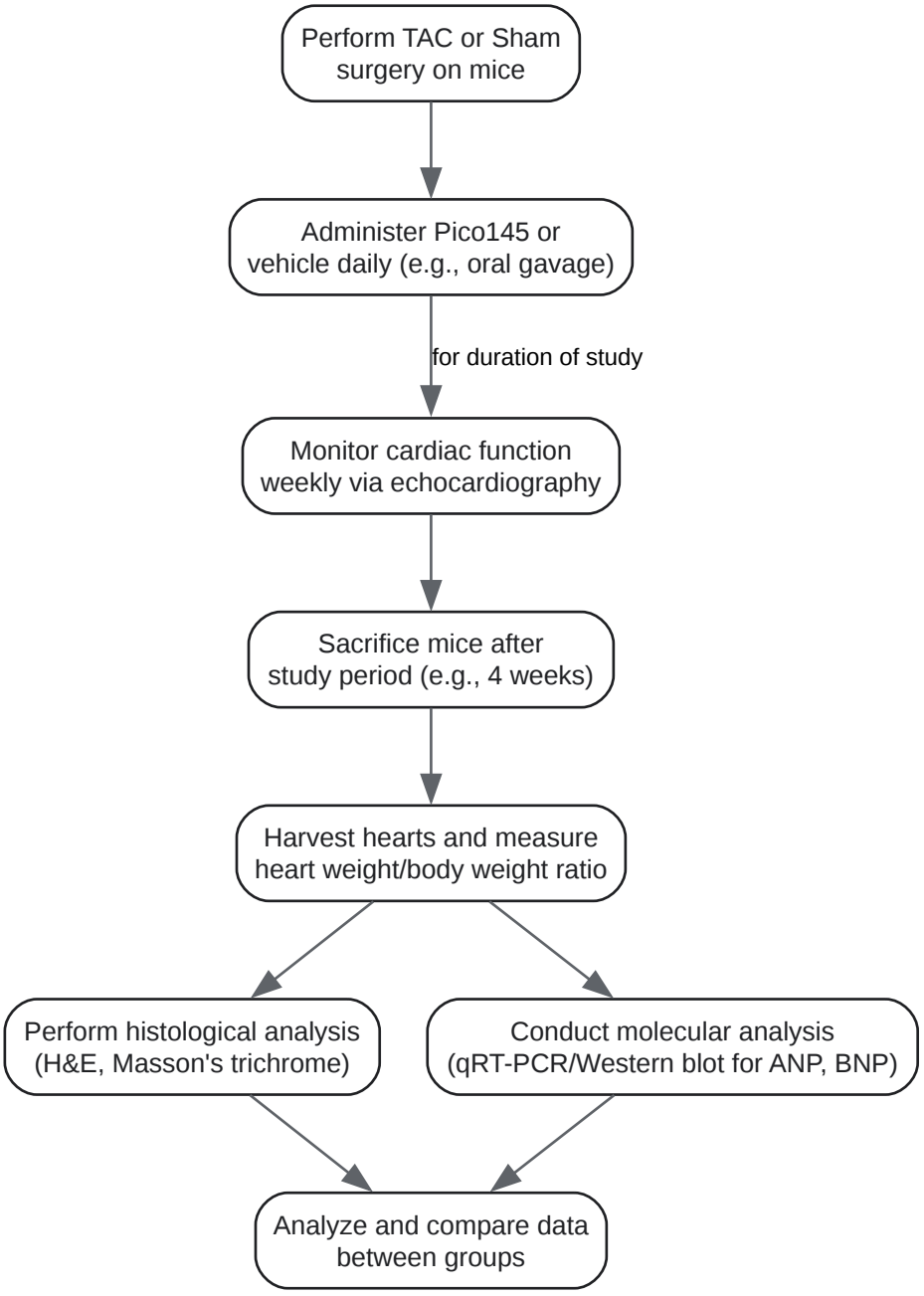
In Vivo Transverse Aortic Constriction (TAC) Model Workflow



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